

Planteose: A Comprehensive Technical Guide to its Chemical Structure

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Compound of Interest

Compound Name: *Planteose*
CAS No.: *470-57-5*
Cat. No.: *B12796885*

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Introduction

Planteose is a non-reducing trisaccharide, an oligosaccharide composed of three monosaccharide units.^[1] It is structurally an isomer of raffinose and is classified within the raffinose family of oligosaccharides (RFOs). **Planteose** serves as a storage carbohydrate in the seeds and vegetative tissues of various plant species, including chia (*Salvia hispanica*), sesame (*Sesamum indicum*), and in the family Orobanchaceae.^{[1][2][3]} Its structure and metabolism are of interest to researchers in fields ranging from plant biochemistry to food science and nutrition. This guide provides an in-depth overview of the chemical structure of **planteose**, the experimental protocols used for its elucidation, and its biochemical context.

Chemical Structure and Identification

Planteose is systematically named O- α -D-galactopyranosyl-(1 $\rightarrow$ 6)-O- β -D-fructofuranosyl-(2 $\rightarrow$ 1)- α -D-glucopyranoside.^[4] It is composed of three monosaccharide units: one α -D-galactose unit, one β -D-fructose unit, and one α -D-glucose unit.

The core of the molecule is a sucrose moiety (glucose linked to fructose). The galactose unit is attached to the fructose moiety of sucrose via an α -(1 $\rightarrow$ 6) glycosidic bond. This differs from its more common isomer, raffinose, where the galactose is linked to the glucose moiety of sucrose.

Figure 1: Chemical structure of **Planteose**.

Chemical Identifiers

A summary of key chemical identifiers for **Planteose** is provided in Table 1.

Identifier	Value
Molecular Formula	C ₁₈ H ₃₂ O ₁₆ [5] [6] [7]
Molecular Weight	504.44 g/mol [7]
Exact Mass	504.16903493 Da [6]
CAS Number	470-57-5 [6] [7]
PubChem CID	440140 [5] [6]
InChI	InChI=1S/C18H32O16/c19-1-5-8(22)11(25)13(27)16(31-5)30-3-7-10(24)15(29)18(4-21,33-7)34-17-14(28)12(26)9(23)6(2-20)32-17/h5-17,19-29H,1-4H2/t5-,6-,7-,8+,9-,10-,11+,12+,13-,14-,15+,16+,17-,18+/m1/s1 [5] [6]
InChIKey	NIBVDXPSJBYJFT-ZQSKZDJDSA-N [5] [6]
SMILES	C([C@@H]1--INVALID-LINK--OC[C@@H]2--INVALID-LINK--(CO)O[C@@H]3--INVALID-LINK--CO)O)O)O)O)O)O)">C@@HO)O [6]

Physicochemical Properties

Key computed physicochemical properties of **Planteose** are summarized in Table 2.

Property	Value
Complexity	655[5][6]
XLogP3-AA	-5.8[6]
Hydrogen Bond Donors	11[5]
Hydrogen Bond Acceptors	16[5]
Topological Polar Surface Area	269 Å²[6]
Crystal System	Orthorhombic (for dihydrate form)[4]
Space Group	P2 ₁ 2 ₁ 2 ₁ (for dihydrate form)[4]

Structural Elucidation: Experimental Protocols

The structure of **Planteose** has been determined and confirmed through a combination of chromatographic, spectrometric, and crystallographic techniques.

Isolation from Plant Material

Planteose can be isolated from sources like the mucilage of chia seeds.[3] A typical workflow involves the following steps:

- **Extraction:** Dry seeds are incubated in distilled water at an elevated temperature (e.g., 80°C for 2 hours) to extract the water-soluble mucilage containing oligosaccharides.[1]
- **Purification:** The extract is then purified, often using solid-phase extraction (SPE) with a graphitized carbon cartridge. This method effectively separates oligosaccharides from other water-soluble components like monosaccharides and salts.[1][8]
- **Analysis:** The purity of the isolated fraction is confirmed using techniques like High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAEC-PAD).

Mass Spectrometry (MS)

Liquid Chromatography-Mass Spectrometry (LC-MS) is a critical tool for the initial characterization of isolated **Planteose**.^{[2][8]}

- Objective: To determine the molecular mass and monosaccharide composition.
- Methodology:
 - The purified sample is analyzed by LC-MS to obtain its molecular weight. For **Planteose**, this is observed to be 504 Da.^{[2][8]}
 - To determine the constituent monosaccharides, the sample undergoes acid hydrolysis (e.g., using trifluoroacetic acid), which breaks the glycosidic bonds.^{[2][8]}
 - The resulting mixture of monosaccharides is then analyzed, typically by GC-MS or LC-MS, and compared to standards to identify the components as galactose, glucose, and fructose.^{[2][8]}

2D NMR Spectroscopy

Two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy is the definitive method for elucidating the precise structure, including the sequence of monosaccharides and the nature of their glycosidic linkages.^{[2][9]}

- Objective: To assign all ^1H and ^{13}C signals and determine the connectivity between monosaccharide units.
- Protocol:
 - Sample Preparation: A small amount (5-10 mg) of the purified, lyophilized oligosaccharide is dissolved in high-purity deuterium oxide (D_2O). This process is often repeated 2-3 times to exchange labile hydroxyl protons with deuterium, which simplifies the ^1H spectrum.
 - Data Acquisition: A suite of 2D NMR experiments is performed on a high-field NMR spectrometer (≥ 500 MHz).
 - Key Experiments:

- COSY (Correlation Spectroscopy): Identifies scalar-coupled protons ($^2J_{HH}$, $^3J_{HH}$), which helps trace the proton connections within each sugar ring.[2]
- TOCSY (Total Correlation Spectroscopy): Establishes the correlation of all protons within a single spin system (i.e., within one monosaccharide residue).[2]
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton with its directly attached carbon atom, allowing for the assignment of carbon signals.[2]
- HMBC (Heteronuclear Multiple Bond Correlation): Detects long-range (2-3 bond) correlations between protons and carbons. This experiment is crucial for identifying the glycosidic linkages by observing correlations between the anomeric proton of one residue and the carbon of the adjacent residue across the glycosidic bond.[2]
- ROESY (Rotating-frame Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which helps to confirm the glycosidic linkages and determine the 3D conformation of the molecule.[2]

X-ray Crystallography

Single-crystal X-ray crystallography provides unambiguous proof of the three-dimensional structure of a molecule at atomic resolution.

- Objective: To determine the precise 3D arrangement of atoms, bond lengths, bond angles, and conformational details.
- Methodology:
 - Crystallization: High-purity **Planteose** is crystallized from a solution (e.g., as a dihydrate) to obtain single crystals of sufficient quality. This is often the most challenging step.
 - Data Collection: A crystal is mounted on a diffractometer and irradiated with a beam of X-rays. The crystal diffracts the X-rays, producing a unique diffraction pattern of spots (reflections) that are recorded by a detector.[10]
 - Structure Solution and Refinement: The intensities and positions of the diffraction spots are used to calculate an electron density map of the molecule. From this map, the

positions of the individual atoms are determined (structure solution). This initial model is then refined to best fit the experimental data.[\[10\]](#)

- Key Findings for **Planteose** Dihydrate: The crystal structure of **Planteose** dihydrate revealed that both the glucopyranosyl and galactopyranosyl rings adopt the expected 4C_1 (chair) conformation, while the fructofuranosyl ring has a twisted 3T_4 conformation.[\[4\]](#)

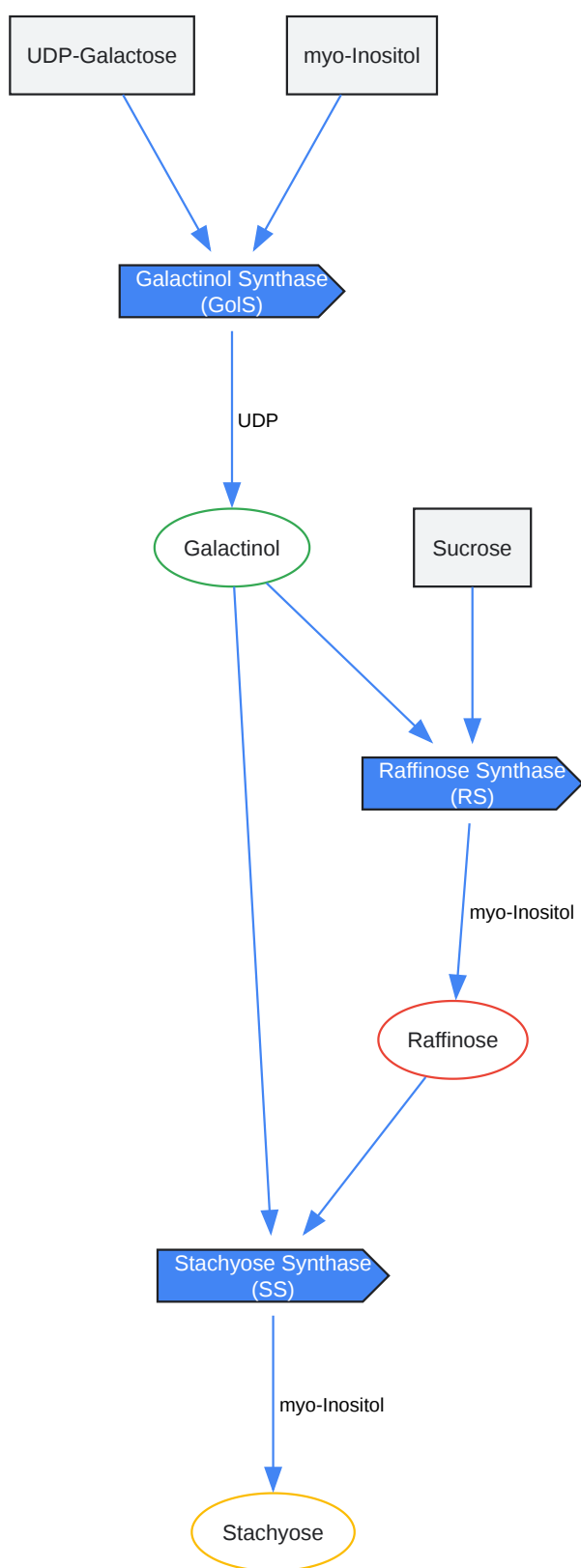
Biochemical Context: Biosynthesis Pathway

Planteose belongs to the Raffinose Family Oligosaccharides (RFOs), which are synthesized from sucrose in plants. While the direct enzymatic synthesis of **Planteose** is less detailed in the literature, the general and well-established pathway for RFO biosynthesis provides a clear biochemical context. This pathway primarily involves the sequential addition of galactose units from a donor molecule called galactinol.[\[4\]](#)[\[5\]](#)[\[7\]](#)

The key steps are:

- Galactinol Synthesis: The galactose donor, galactinol, is synthesized from UDP-galactose and myo-inositol. This reaction is catalyzed by the enzyme galactinol synthase (GolS).[\[4\]](#)[\[7\]](#)
- Raffinose Synthesis: The first RFO, raffinose, is synthesized by the transfer of a galactose unit from galactinol to the glucose moiety of sucrose. This is catalyzed by raffinose synthase (RS).[\[4\]](#)[\[7\]](#)
- Higher RFO Synthesis: Subsequent RFOs, like stachyose, are formed by the addition of another galactose unit from galactinol to raffinose, a reaction catalyzed by stachyose synthase (SS).[\[4\]](#)[\[5\]](#)

Planteose, being an isomer of raffinose, is understood to be synthesized through a similar mechanism, but with the galactosyl transfer occurring at the C6 position of the fructose residue of sucrose instead of the glucose residue.



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Figure 2: Biosynthesis pathway of Raffinose Family Oligosaccharides (RFOs).

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